

Picfeltarraenin IB: A Technical Guide to its Origin, Discovery, and Biological Activities

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Compound of Interest

Compound Name: *Picfeltarraenin IB*

Cat. No.: *B15619569*

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Abstract

Picfeltarraenin IB is a naturally occurring triterpenoid glycoside that has garnered significant interest within the scientific community for its notable biological activities. First isolated from the traditional medicinal plant *Picria fel-terrae* Lour., this compound has been identified as a potent acetylcholinesterase (AChE) inhibitor, suggesting its potential therapeutic application in neurodegenerative diseases. This technical guide provides a comprehensive overview of the origin, discovery, and key experimental data associated with **Picfeltarraenin IB**, presenting detailed methodologies and quantitative data in a structured format to support further research and development.

Origin and Discovery

Picfeltarraenin IB was first isolated from the plant *Picria fel-terrae* Lour., a member of the Scrophulariaceae family.^{[1][2]} This plant has a history of use in traditional medicine. The discovery and structural elucidation of **Picfeltarraenin IB** were detailed in a 1998 publication in the *Journal of Natural Products*.^[2] In this study, researchers isolated and identified four cucurbitacin glycosides, including **Picfeltarraenin IB**, from the herbs of *Picria fel-terrae*.^[2] The compound is also reported to be found in *Scrophularia ningpoensis* Hemsl.^[1]

Physicochemical Properties

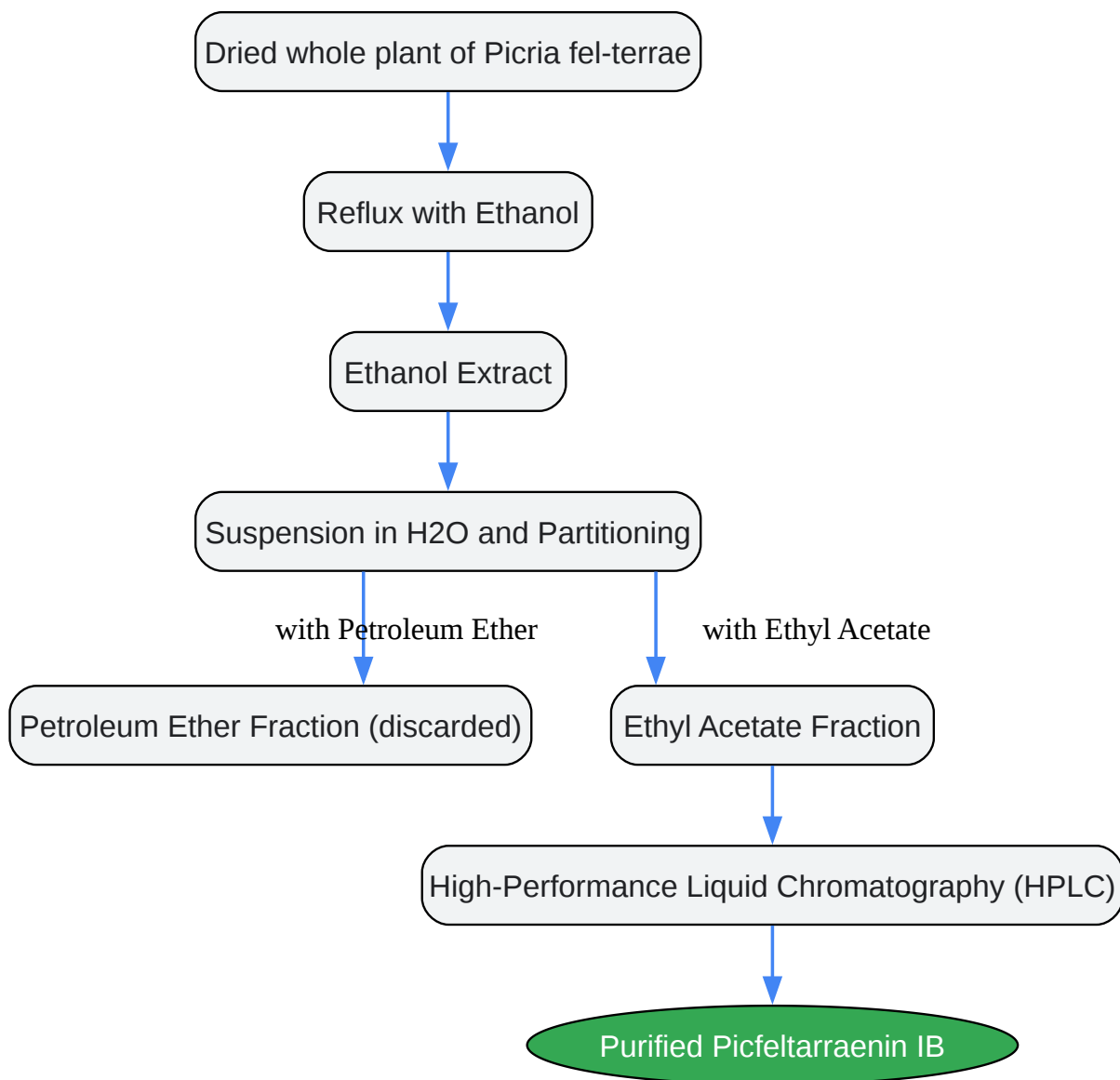
Property	Value	Reference
Molecular Formula	C42H64O14	[1]
Molecular Weight	792.95	[1]
Class	Triterpenoid Glycoside (Cucurbitacin)	[2]
Appearance	White to off-white solid	[1]
CAS Number	97230-46-1	[1]

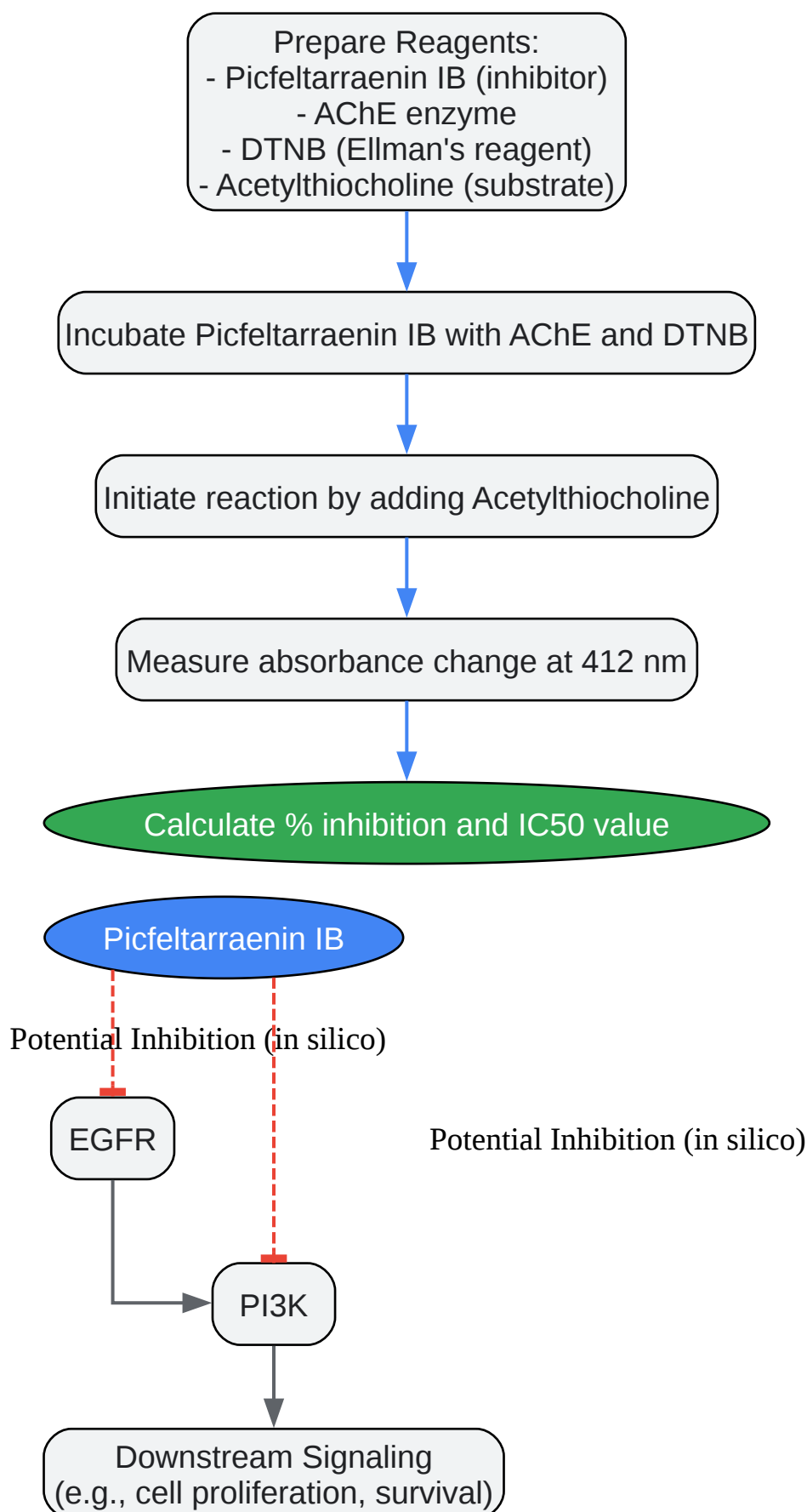
Experimental Protocols

Isolation and Purification of Picfeltarraenin IB

The isolation of **Picfeltarraenin IB** from *Picria fel-terrae* typically involves a multi-step extraction and chromatographic process. The general workflow is outlined below, based on methodologies described for isolating cucurbitacin glycosides from this plant.[\[2\]](#)

Experimental Workflow for Isolation:





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Picfeltaenin IB | CAS:97230-46-1 | Manufacturer ChemFaces [chemfaces.com]
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